

Personal protective equipment for handling 2,3-Dihydrobenzofuran-5-Carboxylic Acid

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Compound of Interest

Compound Name:	2,3-Dihydrobenzofuran-5-Carboxylic Acid
Cat. No.:	B1298115

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Essential Safety and Handling Guide for 2,3-Dihydrobenzofuran-5-Carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,3-Dihydrobenzofuran-5-Carboxylic Acid** (CAS 76429-73-7) in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure research environment.

Hazard Identification and Personal Protective Equipment (PPE)

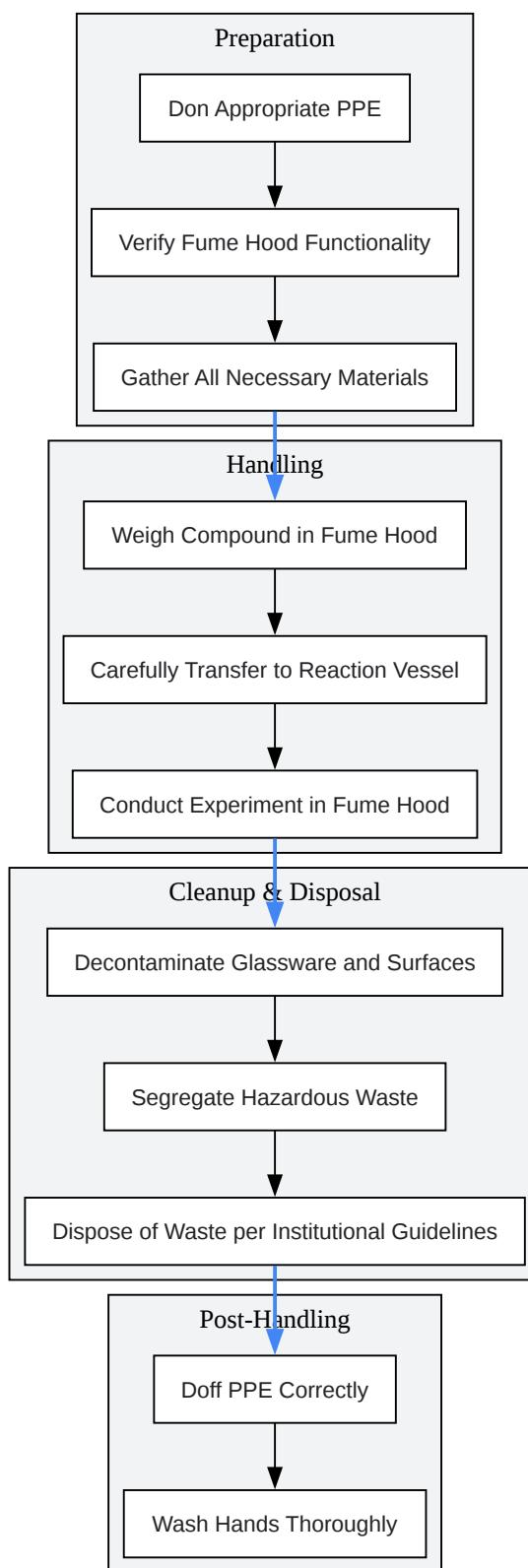
While comprehensive toxicological data for **2,3-Dihydrobenzofuran-5-Carboxylic Acid** is not fully available, it is classified as an irritant and may be harmful by ingestion or inhalation.^[1] It is known to be irritating to mucous membranes and the upper respiratory tract.^[1] Structurally similar compounds can cause skin irritation, serious eye damage, and respiratory irritation.^[2] Therefore, a stringent personal protective equipment (PPE) regimen is mandatory.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Required PPE	Specifications & Best Practices
Eye and Face Protection	Chemical splash goggles or a face shield	Must meet ANSI Z87.1 or equivalent standards. A face shield worn over goggles is recommended when splashing is a risk.
Skin and Body Protection	Chemical-resistant lab coat and disposable gloves	A flame-resistant lab coat is advisable. Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and change them immediately if contaminated. [1]
Respiratory Protection	Use within a certified chemical fume hood	All handling of the compound should occur in a well-ventilated laboratory, inside a certified chemical fume hood to minimize inhalation exposure. [1]
Footwear	Closed-toe shoes	Shoes must fully cover the feet to offer protection from potential spills.

Safe Handling and Operational Workflow

Meticulous adherence to a standardized workflow is paramount to minimize exposure and prevent accidents.



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Safe Handling Workflow for **2,3-Dihydrobenzofuran-5-Carboxylic Acid**.

Experimental Protocol: Step-by-Step Handling

- Preparation: Before beginning any work, ensure all required PPE is worn correctly.[1] Verify that the chemical fume hood is functioning properly. Assemble all necessary glassware, reagents, and labeled waste containers within the fume hood.
- Weighing and Transfer: Carefully weigh the solid **2,3-Dihydrobenzofuran-5-Carboxylic Acid** on a tared weigh boat inside the fume hood. Avoid creating dust.[2] Transfer the compound to the reaction vessel.
- Reaction: Conduct all experimental procedures involving the compound within the confines of the fume hood.
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.

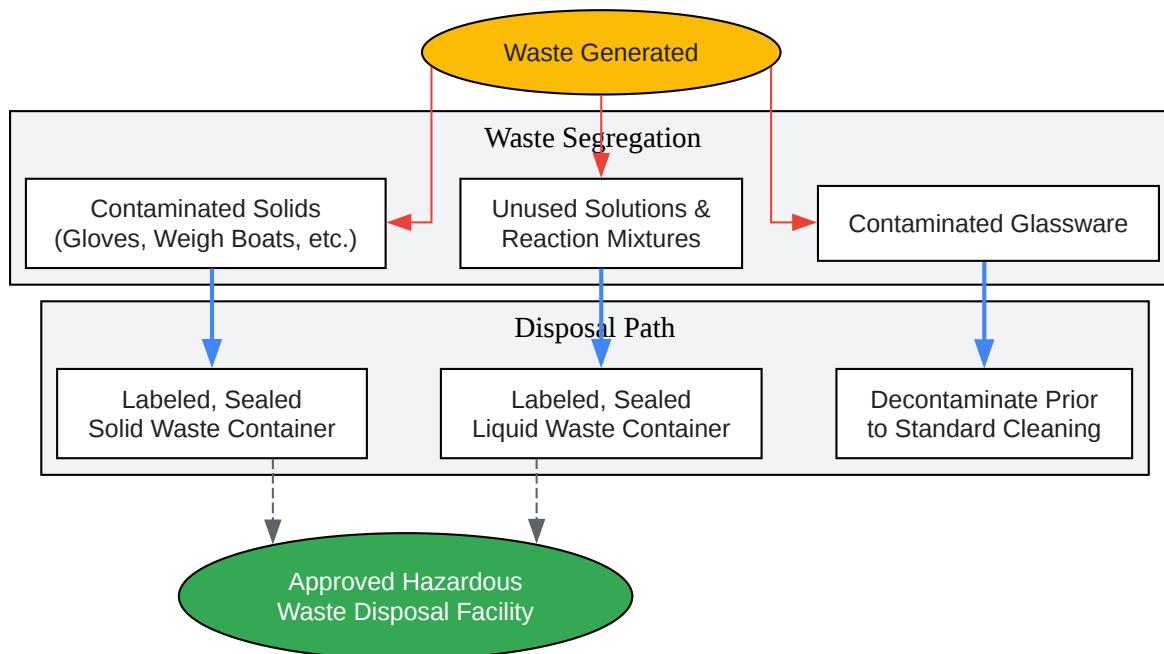
Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

- Inhalation: If inhaled, move the individual to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[1]
- Skin Contact: In case of skin contact, immediately wash the affected area with copious amounts of soap and water for at least 15 minutes and seek medical attention.[1][3]
- Eye Contact: If the compound comes into contact with the eyes, flush with clean, running water for a minimum of 15 minutes, holding the eyelids open.[1] Seek immediate medical attention.
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.
- Spills: For minor spills, clean up immediately using dry procedures to avoid generating dust. Wear appropriate PPE, including a dust respirator. Place the spilled material into a clean, dry, labeled, and sealed container for disposal. For major spills, evacuate the area and alert the appropriate emergency response team.

Disposal Plan

All waste containing **2,3-Dihydrobenzofuran-5-Carboxylic Acid** must be treated as hazardous waste.



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Waste Disposal Workflow for **2,3-Dihydrobenzofuran-5-Carboxylic Acid**.

Disposal Protocol

- Segregation: All materials that have come into contact with **2,3-Dihydrobenzofuran-5-Carboxylic Acid**, including gloves, weigh boats, and paper towels, must be considered hazardous waste.
- Liquid Waste: Collect all unused solutions and reaction mixtures in a designated, sealed, and clearly labeled hazardous waste container.

- Solid Waste: Place all contaminated solid waste in a separate, appropriately labeled hazardous waste container.
- Final Disposal: All waste must be disposed of through an approved hazardous waste disposal service in accordance with local, state, and federal regulations. Do not pour any waste down the drain.

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